

Reducing variability and improving reproducibility of the SRB assay

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Compound of Interest

Compound Name: Acid Red 52

Cat. No.: B7760045

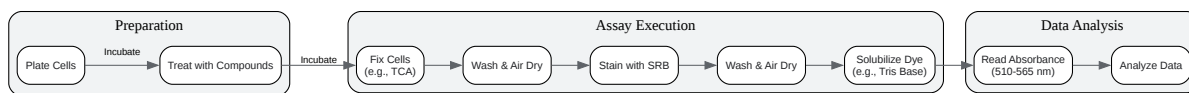
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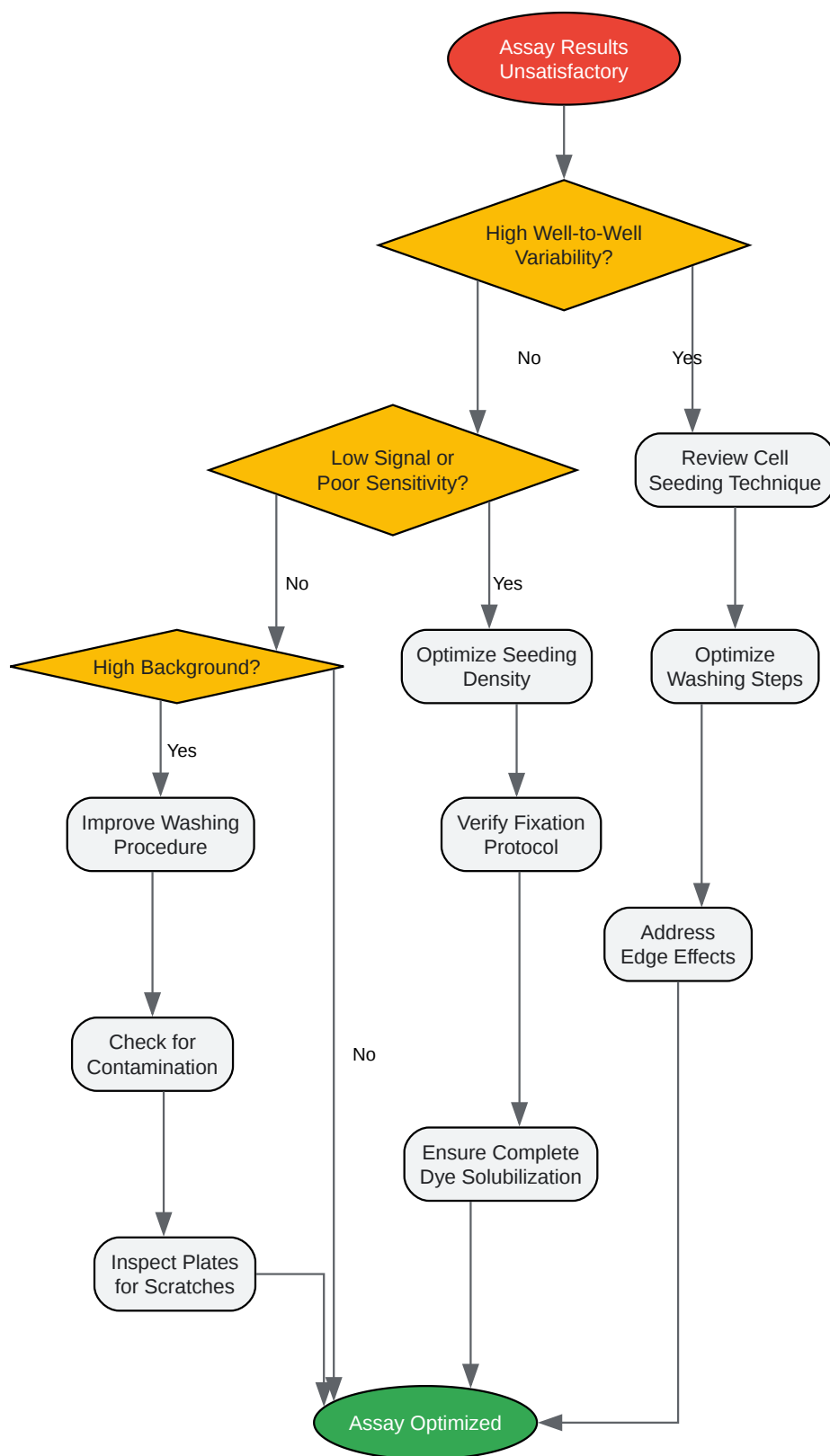
Technical Support Center: Sulforhodamine B (SRB) Assay

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals reduce variability and improve the reproducibility of the Sulforhodamine B (SRB) assay.

SRB Assay Experimental Workflow

The SRB assay is a colorimetric method used to determine cell density, based on the measurement of cellular protein content.^{[1][2]} The workflow involves cell seeding, treatment, fixation, staining with SRB, and measurement of absorbance.





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References

- 1. Sulforhodamine B colorimetric assay for cytotoxicity screening - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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